

In-Depth Technical Guide: (-)-BO 2367 (CAS 145902-81-4)

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Compound of Interest

Compound Name: (-)-BO 2367

Cat. No.: B15581680

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A comprehensive review of the synthesis, properties, and biological activities of this quinolinecarboxylic acid derivative.

Introduction

(-)-BO 2367, registered under CAS number 145902-81-4, is a complex heterocyclic compound identified as 3-Quinolinecarboxylic acid, 7-(4-amino-1,3,3a,4,7,7a-hexahydro-2H-isoindol-2-yl)-1-cyclopropyl-6,8-difluoro-1,4-dihydro-4-oxo-, monohydrochloride, (3a α ,4 β ,7a α)-(-)-. This molecule belongs to the quinolinecarboxylic acid class, a well-established group of compounds known for their broad spectrum of biological activities. Derivatives of this class have shown significant promise and clinical application as antibacterial, anticancer, and anti-inflammatory agents. The structural complexity of **(-)-BO 2367**, featuring a fused isoindole moiety and fluorine substitutions, suggests a potential for unique pharmacological properties. This guide aims to provide a detailed overview of the available technical information regarding **(-)-BO 2367** for researchers, scientists, and professionals in drug development.

Physicochemical Properties

Currently, detailed experimental data on the physicochemical properties of **(-)-BO 2367** are not extensively available in publicly accessible literature. However, based on its chemical structure, some general properties can be inferred. The presence of the carboxylic acid and amino groups suggests it would exhibit some degree of water solubility, likely pH-dependent. The fluorinated quinolone core is a common feature in many synthetic bioactive molecules, often contributing to metabolic stability and enhanced biological activity.

Table 1: General Physicochemical Information for **(-)-BO 2367**

Property	Value
CAS Number	145902-81-4
Molecular Formula	C ₂₁ H ₂₁ F ₂ N ₃ O ₃ ·HCl
Full Chemical Name	3-Quinolonecarboxylic acid, 7-(4-amino-1,3,3a,4,7,7a-hexahydro-2H-isoindol-2-yl)-1-cyclopropyl-6,8-difluoro-1,4-dihydro-4-oxo-, monohydrochloride, (3α,4β,7α)-(-)-
Structural Class	Quinolonecarboxylic Acid Derivative

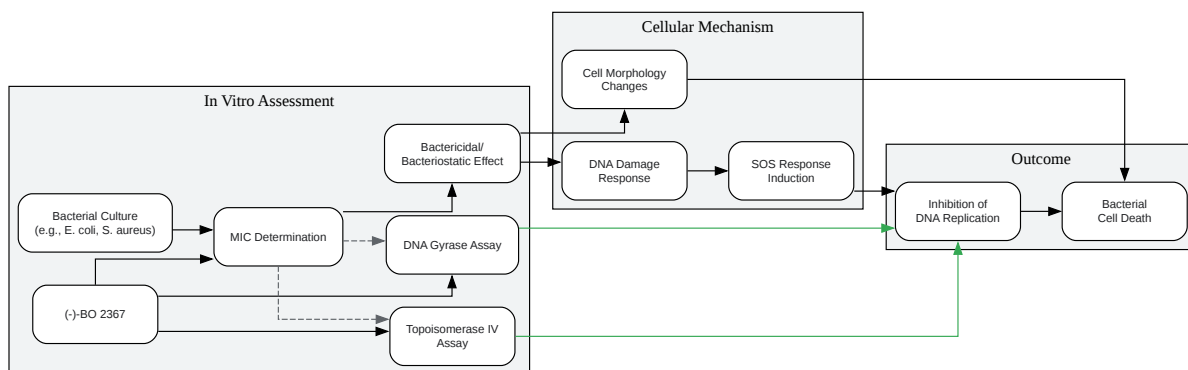
Biological Activity and Potential Mechanism of Action

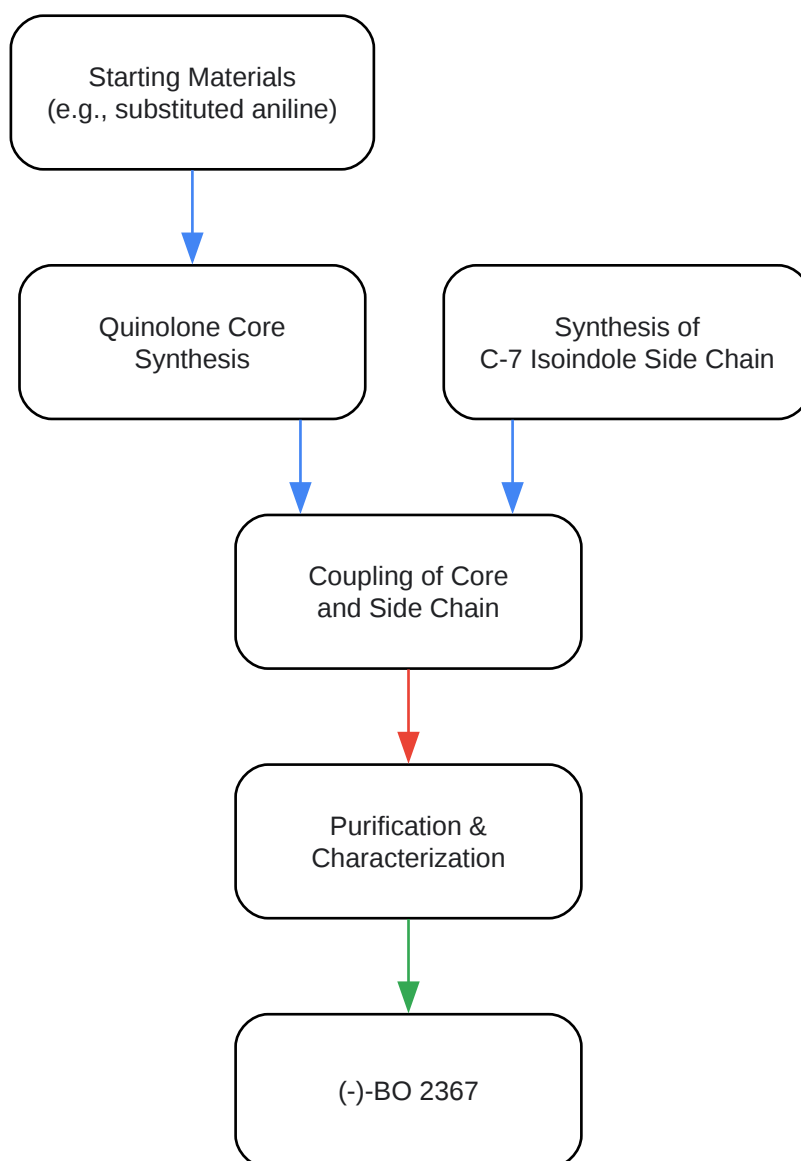
While specific studies on **(-)-BO 2367** are scarce, the broader class of quinolinecarboxylic acid derivatives has been extensively studied. These compounds are known to exert their biological effects through various mechanisms.

Anticipated Biological Activities:

- **Antibacterial:** Many fluoroquinolones function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, repair, and recombination. This leads to bacterial cell death.
- **Anticancer:** Some quinoline derivatives have demonstrated cytotoxic effects on cancer cells by inducing apoptosis, inhibiting cell cycle progression, or interfering with key signaling pathways involved in tumor growth and metastasis.
- **Anti-inflammatory:** Certain compounds in this class can modulate inflammatory responses, potentially by inhibiting the production of pro-inflammatory cytokines or enzymes.

Due to the lack of specific experimental data for **(-)-BO 2367**, a definitive signaling pathway cannot be provided at this time. However, a generalized workflow for investigating the potential antibacterial mechanism of a novel quinolone derivative is presented below.





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